

# Application Notes and Protocols: One-Pot Synthesis of 2,4-Diaminoquinazoline Libraries

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## Compound of Interest

Compound Name: 6-Chloroquinazoline-2,4-diamine

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## Introduction: The Significance of 2,4-Diaminoquinazolines in Medicinal Chemistry

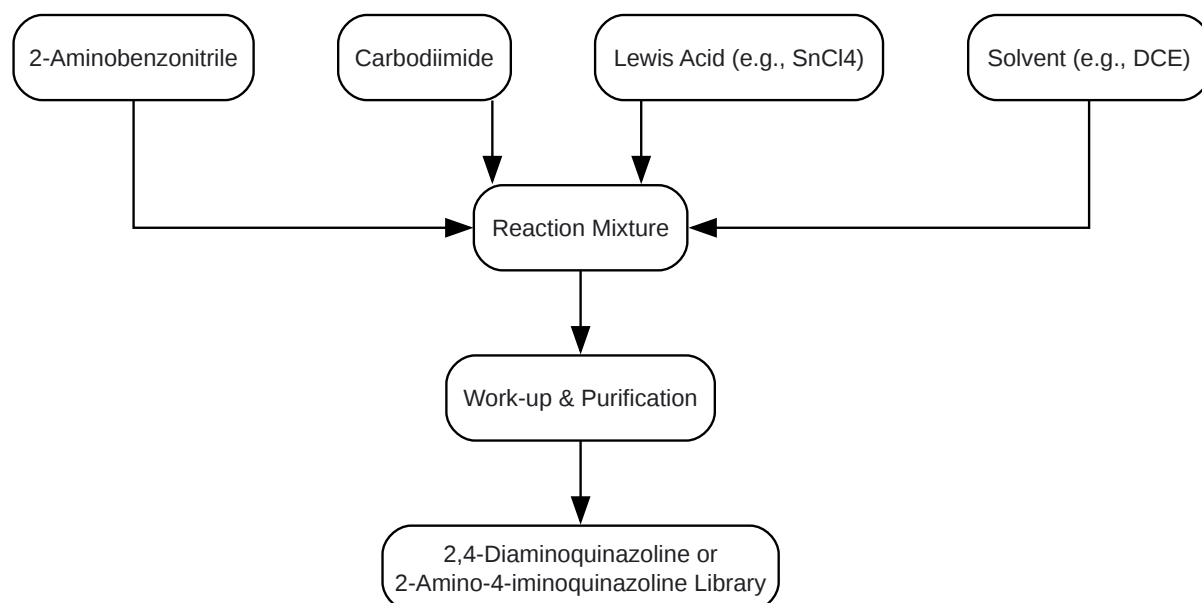
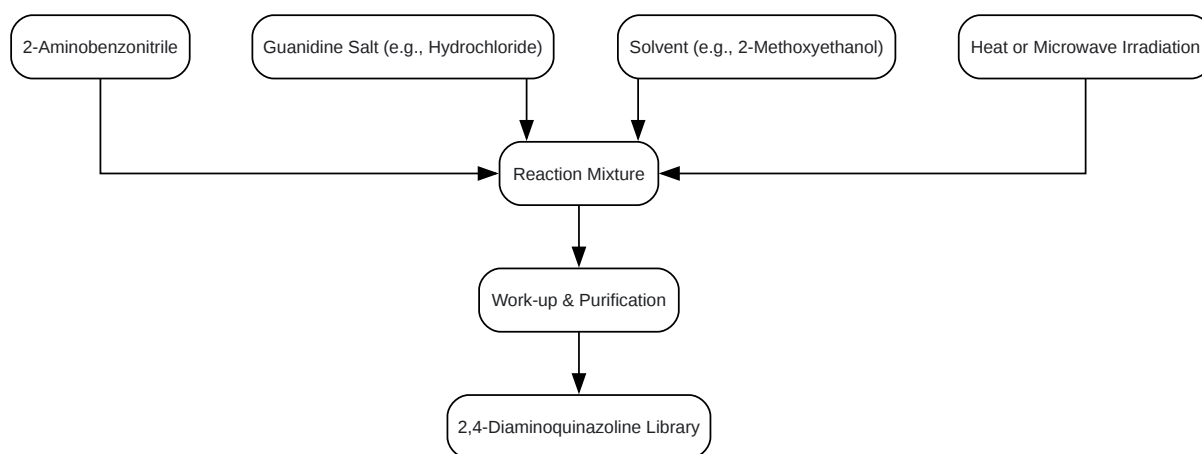
The 2,4-diaminoquinazoline scaffold is a privileged structure in drug discovery, forming the core of numerous therapeutic agents with a wide range of biological activities, including anticancer, anti-HIV, and antitubercular properties.<sup>[1]</sup> The efficient construction of libraries of these molecules is therefore of paramount importance for the discovery of new drug candidates. One-pot synthesis methodologies offer significant advantages in this regard, as they allow for the rapid and efficient generation of diverse 2,4-diaminoquinazoline analogues from simple starting materials in a single reaction vessel, minimizing purification steps and saving time and resources.

This application note provides a detailed guide to several robust and versatile one-pot methods for the synthesis of 2,4-diaminoquinazoline libraries. We will delve into the causality behind the experimental choices, provide step-by-step protocols, and present data on the scope and limitations of each method.

## Methodology 1: Classical One-Pot Synthesis from 2-Aminobenzonitriles and Guanidine

This is a foundational and widely used method for the synthesis of 2,4-diaminoquinazolines. The reaction proceeds via the condensation of a substituted 2-aminobenzonitrile with guanidine, typically in the form of its hydrochloride or carbonate salt, in a suitable solvent under thermal or microwave conditions.

## Reaction Workflow



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## Sources

- 1. Synthesis and evaluation of the 2,4-diaminoquinazoline series as anti-tubercular agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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